

4,5-Dimethylthiazole-2-thiol safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dimethylthiazole-2-thiol

Cat. No.: B054255

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **4,5-Dimethylthiazole-2-thiol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4,5-Dimethylthiazole-2-thiol** (CAS No. 5351-51-9). The information is compiled from various safety data sheets (SDS) and chemical information sources to ensure a thorough guide for laboratory and research professionals.

Chemical Identification

Proper identification is the first step in chemical safety.

Identifier	Value
Chemical Name	4,5-Dimethylthiazole-2-thiol[1][2]
CAS Number	5351-51-9[1][2][3]
Molecular Formula	C5H7NS2[1][2][3][4]
Molecular Weight	145.25 g/mol [2][3][4]
EINECS Number	226-327-0[1][3]
Synonyms	4,5-Dimethyl-1,3-thiazole-2-thiol

Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4,5-Dimethylthiazole-2-thiol** is classified with the following hazards.[\[1\]](#)

GHS Classification	Hazard Statement	Signal Word	Pictogram
Skin Irritation, Category 2	H315: Causes skin irritation [1] [5] [6]	Warning [1] [2]	
Serious Eye Irritation, Category 2A	H319: Causes serious eye irritation [1] [5] [6]	Warning [1] [2]	
Specific target organ toxicity — single exposure, Category 3	H335: May cause respiratory irritation [1] [5] [6]	Warning [1] [2]	
Acute Toxicity, Oral, Category 4	H302: Harmful if swallowed [2]	Warning [1] [2]	

Precautionary Statements: A comprehensive list of precautionary statements is provided for safe handling and emergency response.

Type	Statement Code	Statement Text
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [1] [5] [6]
P264	Wash skin thoroughly after handling. [1] [5] [6]	
P271	Use only outdoors or in a well-ventilated area. [1] [5] [6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [1] [5] [6]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water. [1] [5] [6]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [5]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [5] [6]	
P312	Call a POISON CENTER/doctor if you feel unwell. [1]	
P332 + P313	If skin irritation occurs: Get medical advice/attention. [1] [5] [6]	
P337 + P313	If eye irritation persists: Get medical advice/attention. [1] [5] [6]	

P362 + P364	Take off contaminated clothing and wash it before reuse.[1]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1][5][6]
P405	Store locked up.[1][5][6]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[1][5][6]

Physical and Chemical Properties

Property	Value
Appearance	Solid / Powder[1][4]
Melting Point	166-168 °C[2]
Purity	≥97%[4]

Note: Detailed data on properties like boiling point and density for **4,5-Dimethylthiazole-2-thiol** are not consistently available across safety data sheets.

Safe Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1]
- Use only in well-ventilated areas, such as a fume hood.[1][7]
- Wash hands and any exposed skin thoroughly after handling.[7]
- Keep away from foodstuffs, beverages, and feed.[8]

Conditions for Safe Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Store locked up.[\[1\]](#)[\[5\]](#)
- A recommended storage temperature is between 2 - 8 °C.[\[5\]](#)[\[6\]](#)
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[\[9\]](#)

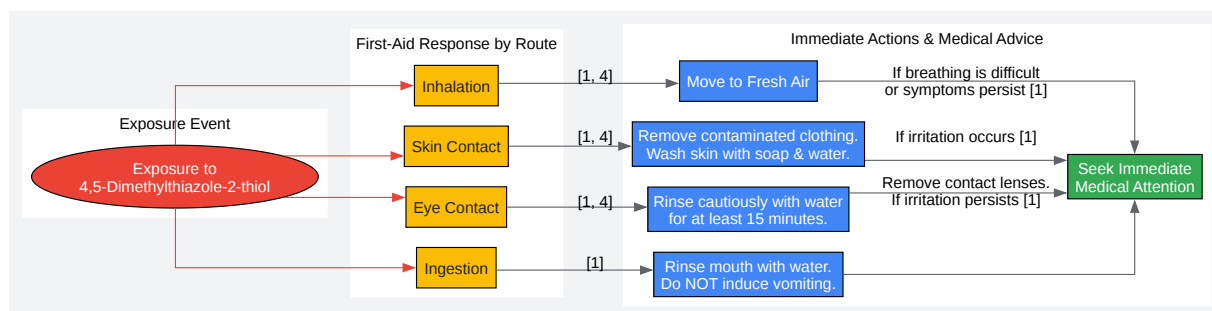
Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be used.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [7] [10]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. Gloves must be inspected prior to use. [7]
Respiratory Protection	For operations generating dust, a NIOSH-approved P3 particle respirator is recommended. Ensure adequate ventilation. [6]
Hygiene Measures	Immediately change contaminated clothing. Apply preventive skin protection. Wash hands and face after working with the substance. [6]

First-Aid Measures

The following diagram outlines the immediate steps to be taken in case of accidental exposure.



[Click to download full resolution via product page](#)

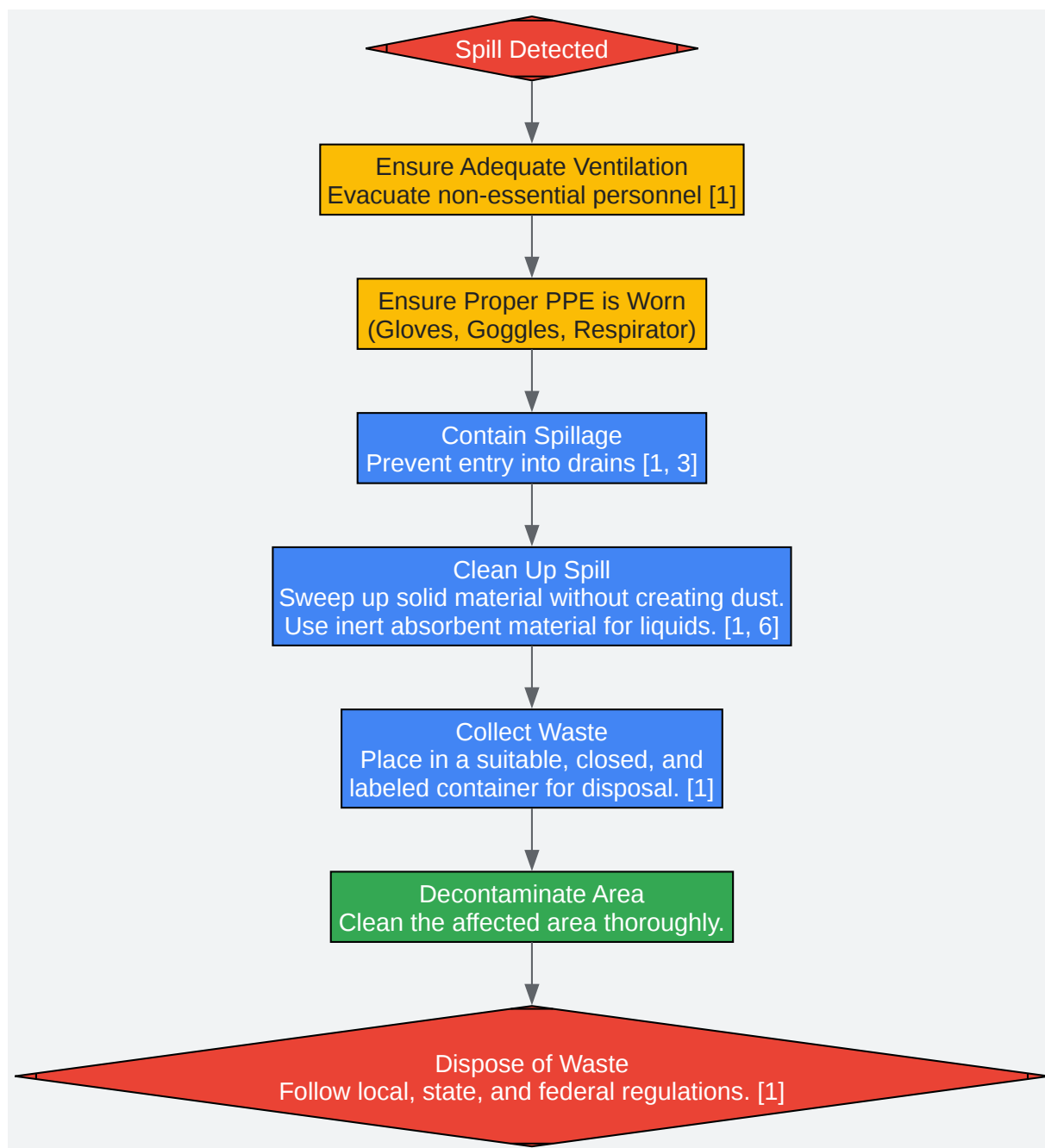
Caption: First-aid procedures for exposure to **4,5-Dimethylthiazole-2-thiol**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][6]
- Specific Hazards from the Chemical: Combustion may produce toxic fumes, including carbon oxides (CO, CO₂) and sulfur oxides (SO_x).[5]
- Special Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[1][5]

Accidental Release Measures

A systematic approach is crucial for managing spills safely and effectively.



[Click to download full resolution via product page](#)

Caption: Workflow for handling an accidental release of **4,5-Dimethylthiazole-2-thiol**.

Personal Precautions:

- Use personal protective equipment as outlined in Section 5.[1]
- Avoid breathing dust and vapors.[1]
- Evacuate personnel to safe areas and ensure adequate ventilation.[1][6]

Environmental Precautions:

- Prevent further leakage or spillage if it is safe to do so.[1]
- Do not allow the product to enter drains, as discharge into the environment must be avoided.
[1]

Methods for Containment and Cleaning Up:

- For solid spills, pick up and arrange for disposal without creating dust. Sweep up and shovel the material.[1]
- Keep the collected material in suitable, closed containers for disposal.[1][7]

Toxicity Information

Detailed toxicological studies for **4,5-Dimethylthiazole-2-thiol** are not widely available in the provided search results. The GHS classification indicates it is harmful if swallowed and causes skin, eye, and respiratory irritation.[1][2] Users should handle the compound as a potentially hazardous substance at all times. For a related compound, 2,4-Dimethyl-5-Acetyl Thiazole, an oral LD50 of 100 mg/kg (ATE) was noted, indicating high toxicity.[8] However, this data should be used with caution as it is not for the specific compound in question.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 4,5-Dimethyl-thiazole-2-thiol [oakwoodchemical.com]
- 3. 4,5-Dimethylthiazole-2-thiol , 97% , 5351-51-9 - CookeChem [cookechem.com]
- 4. 4?5-Dimethylthiazole-2-thiol – Biotuva Life Sciences [biotuva.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. prod.adv-bio.com [prod.adv-bio.com]
- 9. fishersci.com [fishersci.com]
- 10. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [4,5-Dimethylthiazole-2-thiol safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054255#4-5-dimethylthiazole-2-thiol-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com